

# A Technical Guide to the Natural Occurrence of 10,11-Dihydro-24-hydroxyaflavinine

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## Compound of Interest

Compound Name: 10,11-Dihydro-24-hydroxyaflavinine

Cat. No.: B15595168

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## Abstract

**10,11-Dihydro-24-hydroxyaflavinine** is a naturally occurring indole diterpenoid belonging to the aflavinine class of secondary metabolites. First identified from the ascostromata of the fungus *Eupenicillium crustaceum*, this compound has demonstrated notable anti-insectan properties. This technical guide provides a comprehensive overview of its natural sources, a generalized methodology for its isolation and characterization, and a discussion of its known biological activities. Due to the limited availability of specific experimental data in the public domain, this guide synthesizes information from related compounds and general methodologies to provide a practical framework for researchers.

## Natural Occurrence

**10,11-Dihydro-24-hydroxyaflavinine** has been identified as a metabolite of the fungus *Eupenicillium crustaceum*.<sup>[1]</sup> It is also considered a derivative of the broader aflavinine family of compounds, which are known to be produced by various species of the *Aspergillus* genus, particularly from the sclerotia of *Aspergillus flavus*.<sup>[2][3]</sup> The compound is often referred to in literature by its alternative name, 10,23,24,25-tetrahydro-24-hydroxyaflavinine.<sup>[1]</sup>

## Physicochemical Properties

While detailed experimental data for **10,11-Dihydro-24-hydroxyaflavinine** is scarce, the general properties of aflavinine-type compounds suggest it is a complex, polycyclic molecule. The structural data for this specific compound is not readily available in public databases. For reference, a table for key physicochemical data is provided below, which should be populated with experimental data upon successful isolation and characterization.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>41</sub> NO <sub>2</sub>
Molecular Weight	423.63 g/mol
Appearance	Not Reported
Solubility	Not Reported
<sup>1</sup> H NMR Data	Not available in public domain
<sup>13</sup> C NMR Data	Not available in public domain
Mass Spectrometry Data	Not available in public domain

## Biological Activity

The primary biological activity reported for **10,11-Dihydro-24-hydroxyaflavinine** is its anti-insectan effect.<sup>[1]</sup> Studies on related aflavinine derivatives have shown a range of biological activities, including insecticidal and antifeedant properties.<sup>[2][3][4]</sup>

## Quantitative Data on Anti-insectan Activity

The initial study on **10,11-Dihydro-24-hydroxyaflavinine** reported its effects on the corn earworm (*Helicoverpa zea*) and the dried fruit beetle (*Carpophilus hemipterus*). The following table summarizes the available quantitative data.

Bioassay	Test Organism	Concentration	Effect	Reference
Dietary Assay	Helicoverpa zea	ca. 3,000 ppm	79% reduction in weight gain	[1]
Dietary Assay	Carpophilus hemipterus	ca. 3,000 ppm	42% reduction in feeding rate	[1]

## Experimental Protocols

The following sections provide a generalized, detailed methodology for the isolation and characterization of **10,11-Dihydro-24-hydroxyafavinine** based on protocols used for related fungal metabolites.

## Fungal Cultivation and Extraction

A generalized workflow for the cultivation of the source fungus and subsequent extraction of metabolites is presented below.

Figure 1. Generalized Experimental Workflow

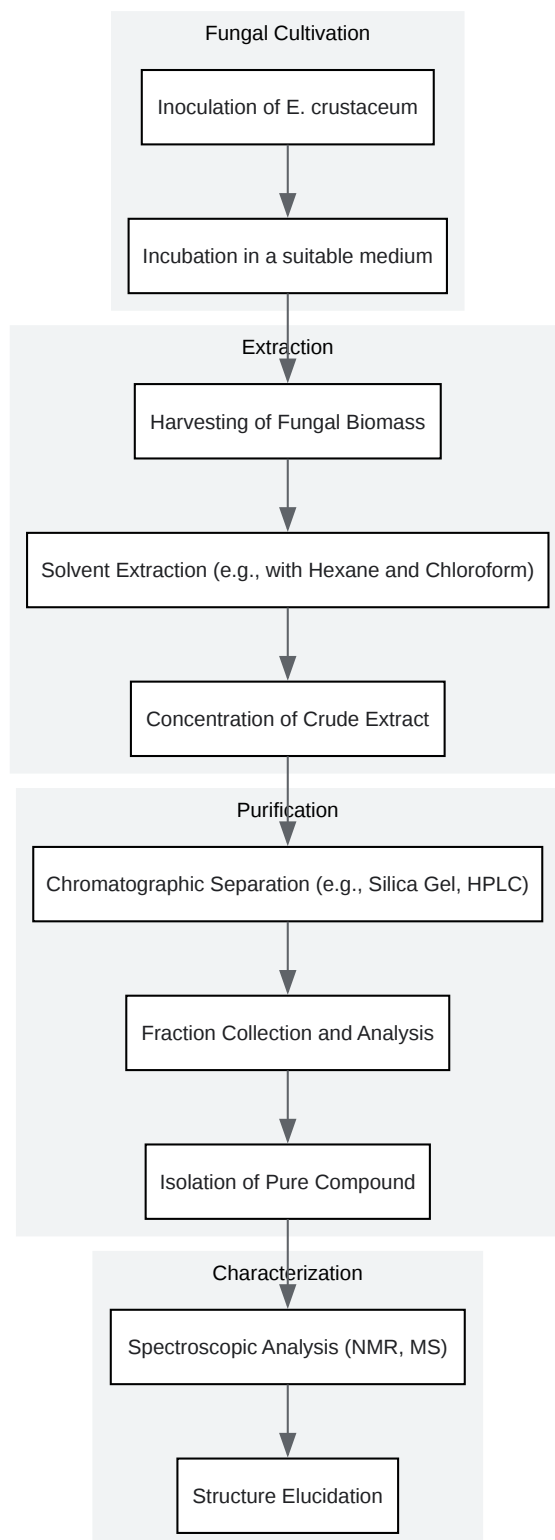
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Figure 1. Generalized Experimental Workflow

- Fungal Strain: *Eupenicillium crustaceum* (e.g., NRRL 3332).
- Cultivation: The fungus is cultured on a suitable solid or liquid medium (e.g., potato dextrose agar or yeast extract sucrose broth) under appropriate temperature and humidity conditions to promote the growth and production of ascostromata.
- Harvesting: The fungal biomass, including the ascostromata, is harvested after a sufficient incubation period.
- Extraction: The harvested material is dried and ground, followed by sequential extraction with solvents of increasing polarity, such as hexane and chloroform, to isolate secondary metabolites.
- Concentration: The solvent extracts are concentrated under reduced pressure to yield a crude extract.

## Purification

- Chromatography: The crude extract is subjected to chromatographic separation techniques. This may involve initial fractionation using silica gel column chromatography with a gradient of solvents (e.g., hexane-ethyl acetate).
- Further Purification: Fractions showing promising activity or containing compounds of interest are further purified using high-performance liquid chromatography (HPLC), often with a reversed-phase column (e.g., C18) and a suitable mobile phase (e.g., methanol-water gradient).
- Isolation: The pure compound is isolated by collecting the corresponding HPLC peak.

## Structure Elucidation

The structure of the isolated compound is determined using a combination of spectroscopic methods:

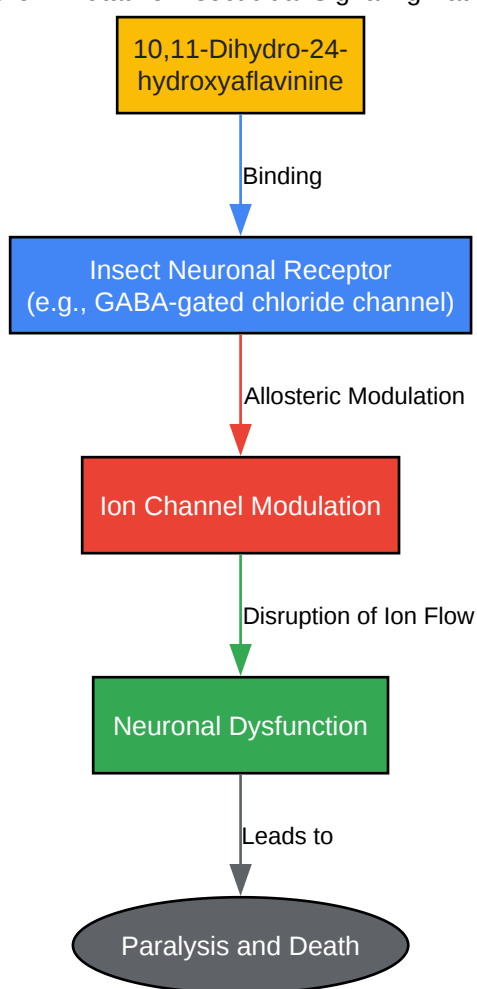
- Nuclear Magnetic Resonance (NMR):  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy to determine the carbon-hydrogen framework.

- Mass Spectrometry (MS): High-resolution mass spectrometry to determine the elemental composition and molecular weight.

## Putative Signaling Pathway for Insecticidal Activity

The precise molecular target and signaling pathway for the insecticidal activity of **10,11-Dihydro-24-hydroxyaflavinine** have not been elucidated. However, based on the known mechanisms of other insecticidal fungal metabolites, a hypothetical pathway can be proposed. Many such compounds target the insect's nervous system. The following diagram illustrates a putative signaling pathway where an aflavinine-type compound could act as a neurotoxin.

Figure 2. Putative Insecticidal Signaling Pathway



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Figure 2. Putative Insecticidal Signaling Pathway

Disclaimer: This depicted pathway is hypothetical and serves as a potential model for the insecticidal action of **10,11-Dihydro-24-hydroxyaflavinine** based on the mechanisms of other neurotoxic fungal metabolites. Further research is required to validate this proposed mechanism.

## Conclusion

**10,11-Dihydro-24-hydroxyaflavinine** is a promising natural product with demonstrated anti-insectan activity. Its discovery from *Eupenicillium crustaceum* expands the known chemical diversity of aflavinine-type compounds. While this guide provides a framework for its study, there is a clear need for further research to fully characterize this molecule, including detailed spectroscopic analysis and elucidation of its specific mechanism of action. Such studies will be invaluable for assessing its potential in the development of new insecticidal agents.

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- To cite this document: BenchChem. [A Technical Guide to the Natural Occurrence of 10,11-Dihydro-24-hydroxyaflavinine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595168#natural-occurrence-of-10-11-dihydro-24-hydroxyaflavinine]

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